

Chemical structure and properties of Gibberellin A5

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An In-depth Technical Guide to Gibberellin A5

Introduction

Gibberellin A5 (GA5) is a naturally occurring plant hormone belonging to the extensive family of gibberellins, a class of diterpenoid acids that are critical regulators of plant growth and development.[1] First identified in the fungus Gibberella fujikuroi, GA5 is a C19-gibberellin that plays a significant role in various physiological processes, most notably in the promotion of floral development.[2][3][4] This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, biological activity, and relevant experimental protocols for Gibberellin A5, targeted at researchers, scientists, and professionals in drug development and agriculture.

Chemical Structure and Physicochemical Properties

Gibberellin A5 is structurally defined as a C19-gibberellin, differing from other gibberellins like GA1 by the absence of a hydroxyl group at the C-2 position and the presence of a double bond between C-2 and C-3 (gibbane numbering).[4] Its complex pentacyclic structure is fundamental to its biological activity.

Chemical Identifiers



Identifier	Value	Source
IUPAC Name	(1R,2R,5S,8S,9S,10R,11R)-5-hydroxy-11-methyl-6-methylidene-16-oxo-15-oxapentacyclo[9.3.2.15,8.01,10.02,8]heptadec-12-ene-9-carboxylic acid	[4]
CAS Number	561-56-8	[2][5][6]
Molecular Formula	C19H22O5	[2][4][6]
Canonical SMILES	C[C@@]12C=CC[C@@]3([C @@H]1INVALID-LINK (C(=C)C5)O">C@@HC(=O)O) OC2=O	[5][7]
InChI Key	ZOWHLBOPCIHIHW- KQBHUUJHSA-N	[1]

Physicochemical Data

The following table summarizes the key physicochemical properties of Gibberellin A5.



Property	Value	Source
Molecular Weight	330.37 g/mol	[2][6][8]
Exact Mass	330.146729 Da	[6]
Appearance	White to off-white solid	[8]
Density (Predicted)	1.4 ± 0.1 g/cm ³	[6]
Boiling Point (Predicted)	573.8 ± 50.0 °C at 760 mmHg	[6]
Flash Point (Predicted)	211.3 ± 23.6 °C	[6]
Solubility	DMSO: 3.5 mg/mL (10.59 mM) (Requires ultrasonic and warming)	[5]
LogP (Predicted)	0.95	[6]
Storage Conditions	Powder: -20°C, protect from light, stored under nitrogen. In solvent: -80°C for 6 months; -20°C for 1 month.	[2][5][8]

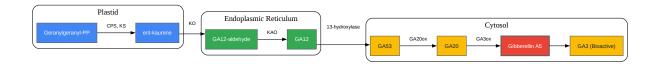
Biosynthesis and Signaling Pathway

Gibberellins are synthesized via the terpenoid pathway, with key steps occurring in plastids, the endoplasmic reticulum, and the cytosol.[9][10] GA5 is an intermediate in the biosynthesis of other active gibberellins in some species.[11]

Gibberellin Biosynthesis Pathway

The synthesis of gibberellins begins with geranylgeranyl diphosphate (GGDP) in plastids and proceeds through the formation of GA12, a common precursor for all other gibberellins in higher plants.[12][13] GA12 is then converted through parallel pathways, involving oxidations and hydroxylations, to produce the various bioactive GAs.[13][14]





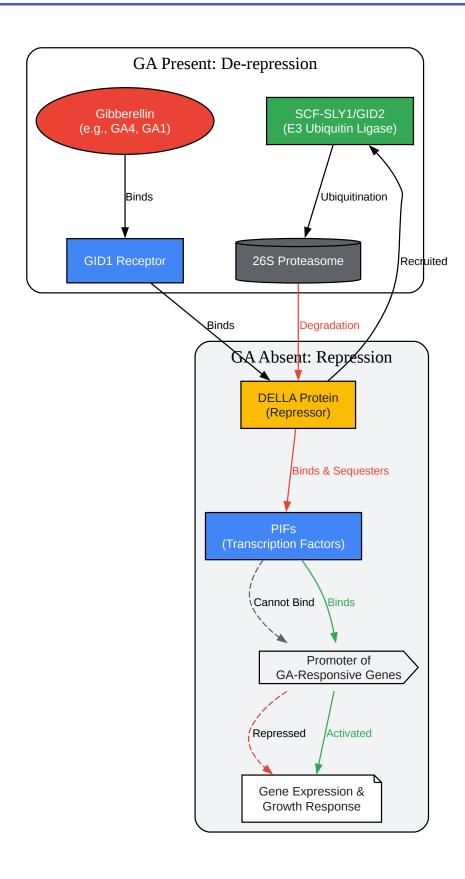
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Caption: Simplified Gibberellin Biosynthesis Pathway Highlighting GA5.

Gibberellin Signaling Pathway

Gibberellin signaling operates through a de-repression mechanism. In the absence of GA, DELLA proteins, which are transcriptional regulators, repress GA-responsive genes, leading to inhibited growth.[10][15] The binding of a bioactive gibberellin to its receptor, GIBBERELLIN INSENSITIVE DWARF1 (GID1), triggers a conformational change that promotes the interaction between GID1 and a DELLA protein.[13] This complex is then recognized by an F-box protein (e.g., SLY1/GID2), leading to the ubiquitination and subsequent degradation of the DELLA protein by the 26S proteasome.[13] The removal of the DELLA repressor allows for the transcription of GA-responsive genes, promoting processes like germination and stem elongation.[15]





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Caption: Generalized Gibberellin Signaling Pathway.



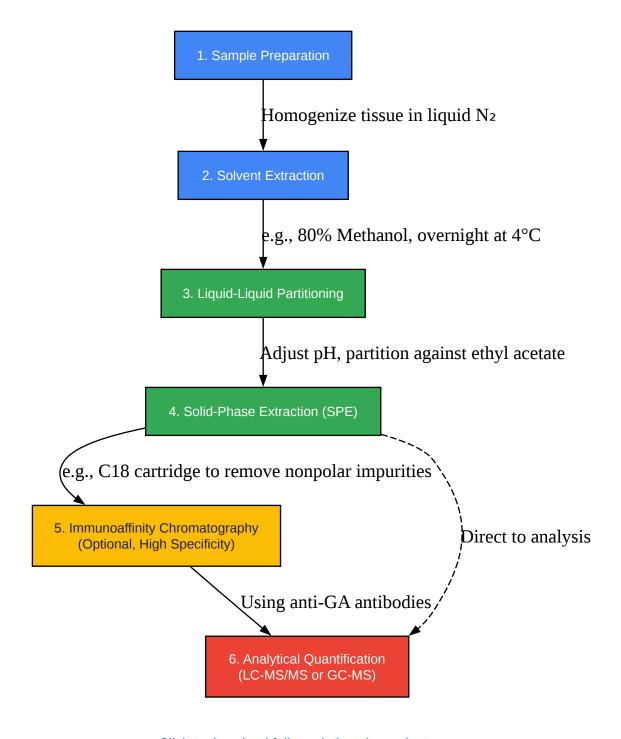
Experimental Protocols

The study of **Gibberellin A5** requires robust methods for its extraction from complex biological matrices and subsequent analysis. As GAs are typically present in trace amounts (ng/g fresh weight), these protocols are critical for accurate quantification.[16]

Extraction and Purification Workflow

A general workflow for the extraction and purification of gibberellins from plant tissue is outlined below. This multi-step process is designed to remove interfering compounds and concentrate the analytes.[16]





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Caption: General Workflow for Gibberellin Extraction and Purification.

Methodology Details:

• Sample Preparation: Fresh plant tissue (>1 g) is collected and immediately frozen in liquid nitrogen to halt metabolic activity.[17] The frozen tissue is then ground to a fine powder.



• Extraction: The powdered tissue is extracted with a cold solvent, commonly 80% methanol in water, often overnight at 4°C with shaking.[16] Aqueous buffers have also been used and can reduce pigment contamination.[18]

Purification:

- Liquid-Liquid Partitioning: After extraction, the solvent is evaporated, and the aqueous residue is partitioned against a non-polar solvent like ethyl acetate at a controlled pH to separate compounds based on their acidity and polarity.
- Solid-Phase Extraction (SPE): The extract is passed through an SPE cartridge (e.g., C18 or DEAE-cellulose) to further remove interfering substances.[16][19]
- Immunoaffinity Chromatography: For highly selective purification, extracts can be passed through a column containing immobilized anti-gibberellin antibodies.[19] This technique can effectively isolate a range of C-19 GAs.[19]

Analytical Quantification

High-throughput analytical methods are required for the sensitive and selective detection of gibberellins.

- High-Performance Liquid Chromatography (HPLC): HPLC is a widely used technique for separating gibberellins from complex mixtures.[20] Isocratic or gradient elution systems can be employed depending on the complexity of the sample.[20]
- Ultra-Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-ESI-MS/MS):
 This is a highly sensitive and selective method for quantifying low-concentration GAs.[17]
 The technique combines the high-resolution separation of UPLC with the precise mass detection of tandem mass spectrometry, allowing for absolute quantification, often using isotope-labeled internal standards.[17]
- Gas Chromatography-Mass Spectrometry (GC-MS): Before analysis by GC-MS, gibberellins
 must be derivatized (e.g., methylation and silylation) to increase their volatility.[19] The mass
 spectrum obtained provides structural information and allows for quantification using
 selected ion monitoring (SIM).[19]



Biological Activity and Applications

Gibberellin A5 is primarily known as a plant hormone that promotes floral development.[5][6] Its application in research is focused on understanding plant morphogenesis and the specific roles of different gibberellins in developmental processes.[1] While less commercially prevalent than GA3 or GA4, GA5 and its derivatives serve as important tools in structure-activity relationship studies. For instance, derivatives of 16,17-dihydro **Gibberellin A5** have been synthesized and evaluated as potential plant growth retardants by inhibiting gibberellin biosynthesis enzymes like GA3β-hydroxylase.[21][22] These studies provide insights into designing novel regulators for agricultural applications.[21]

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